

Essential Safety and Handling Guide for IX 207-887 (Carvomenthone)

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Compound of Interest

Compound Name: IX 207-887

Cat. No.: B1672700

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Disclaimer: No specific Safety Data Sheet (SDS) was found for a substance identified as "IX 207-887." This guide is based on publicly available data for Carvomenthone (CAS No. 499-70-7), which is presumed to be the substance in question. The information provided should be used as a supplement to, not a replacement for, a formal risk assessment and adherence to all applicable safety regulations in your institution.

This document provides essential safety protocols, personal protective equipment (PPE) recommendations, and operational guidance for the handling and disposal of Carvomenthone in a laboratory setting. It is intended for researchers, scientists, and drug development professionals.

Physical and Chemical Properties

A summary of the key physical and chemical properties of Carvomenthone is provided below for quick reference.

Property	Value	Source
Molecular Formula	C ₁₀ H ₁₈ O	[1]
Molecular Weight	154.25 g/mol	[2][3]
Appearance	Clear, colorless liquid	[2]
Boiling Point	approx. 219 °C	[1][2]
Melting Point	175 °C	[1]
Flash Point	approx. 90 °C	[2]
Density	0.901 – 0.908 g/cm ³ @ 20°C	[1][2]
Solubility in Water	257.3 mg/L @ 25 °C (estimated)	[4]

Hazard Identification and Personal Protective Equipment (PPE)

While a complete hazard profile is not available, aggregated GHS information suggests that Carvomenthone may be harmful if swallowed.[3] Therefore, appropriate precautions must be taken. The following table outlines the recommended PPE for handling this substance.

Protection Type	Recommended Equipment	Specifications
Eye and Face Protection	Safety glasses with side shields or goggles.	Must be compliant with EN 166 (EU) or NIOSH (US) standards.
Hand Protection	Chemical-resistant gloves.	Nitrile or neoprene gloves are generally suitable. Always inspect gloves for integrity before use and dispose of them properly after handling the chemical. ^[5]
Skin and Body Protection	Laboratory coat.	Should be worn at all times when handling the substance.
Respiratory Protection	Not generally required with adequate ventilation.	Use a NIOSH-approved respirator with an organic vapor cartridge if working in a poorly ventilated area or if aerosols may be generated.

Experimental Protocols: Safe Handling and Disposal

Adherence to standard laboratory safety procedures is crucial when working with any chemical. The following step-by-step guidance outlines the safe handling, storage, and disposal of Carvomenthone.

1. Engineering Controls and Preparation:

- Always work in a well-ventilated area, preferably within a chemical fume hood.^[6]
- Ensure that an eyewash station and safety shower are readily accessible.
- Before starting any work, ensure all necessary PPE is available and in good condition.

2. Handling Procedure:

- Wear all recommended PPE as outlined in the table above.

- Avoid direct contact with skin and eyes.[\[5\]](#)
- Do not inhale vapors.
- Wash hands thoroughly with soap and water after handling, even if gloves were worn.[\[5\]](#)

3. Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[5\]](#)
- Keep away from heat, sparks, and open flames.[\[5\]](#)

4. Spill and Emergency Procedures:

- Small Spills: Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite) and place it in a sealed container for disposal.
- Large Spills: Evacuate the area and prevent the spill from entering drains. Contact your institution's environmental health and safety department.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek medical attention.[\[7\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected area with soap and water. If irritation persists, seek medical attention.[\[7\]](#)
- Ingestion: Do not induce vomiting. Rinse mouth with water and seek immediate medical attention.[\[6\]](#)

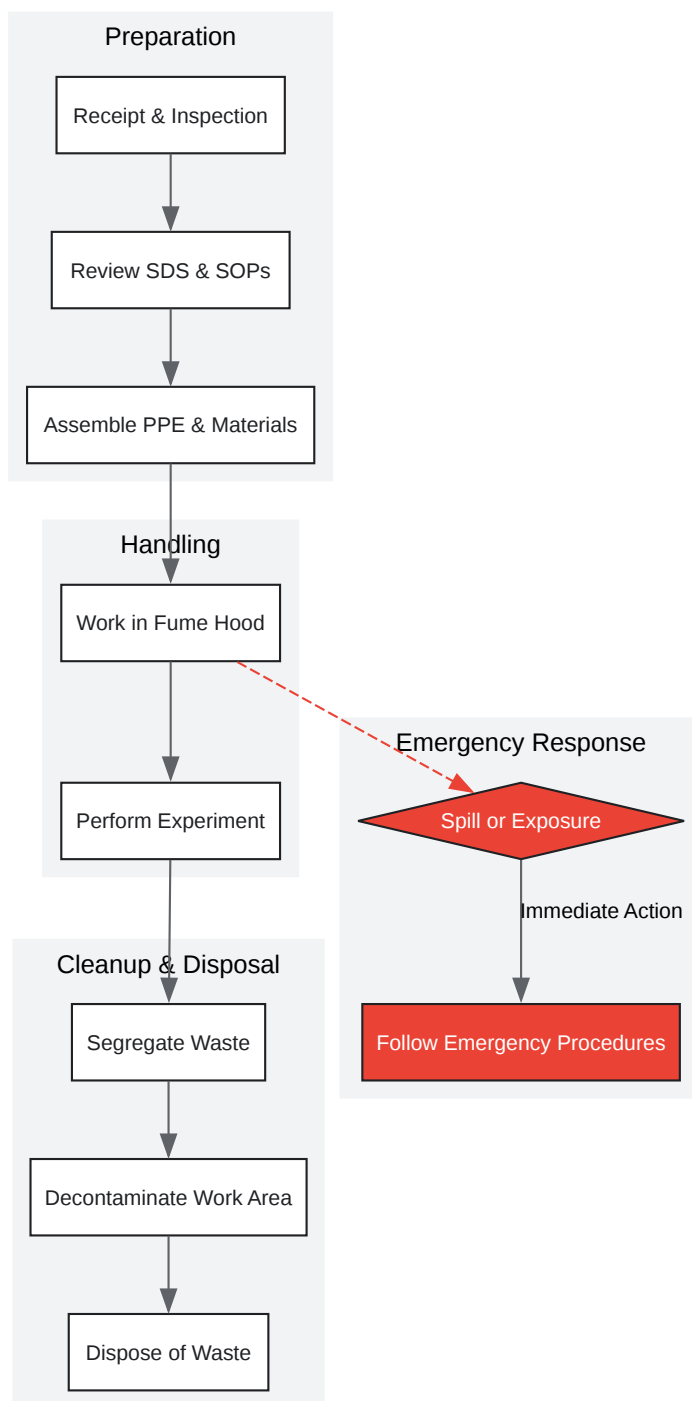
5. Disposal:

- Dispose of waste Carvomenthone and any contaminated materials in accordance with local, state, and federal regulations.
- Do not dispose of it down the drain.[\[5\]](#)
- All waste should be collected in a properly labeled, sealed container.

Operational Workflow Diagram

The following diagram illustrates the logical workflow for the safe handling of Carvomenthone from receipt to disposal.

Workflow for Safe Handling of Carvomenthone



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Caption: Workflow for the safe handling of Carvomenthone.

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- To cite this document: BenchChem. [Essential Safety and Handling Guide for IX 207-887 (Carvomenthone)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1672700#personal-protective-equipment-for-handling-ix-207-887]

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